

Unveiling the Nuclear Architecture of Tellurium-132: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tellurium-132

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This technical guide provides a comprehensive overview of the nuclear structure and energy levels of the **Tellurium-132** (^{132}Te) isotope. With 52 protons and 80 neutrons, this neutron-rich nucleus, in proximity to the doubly magic ^{132}Sn , exhibits intriguing structural features that are a subject of ongoing experimental and theoretical investigation. This document summarizes key quantitative data, details of experimental methodologies, and a visualization of the underlying theoretical framework.

Core Nuclear Properties of ^{132}Te

Tellurium-132 is a radioactive isotope with a half-life of 3.204 days.^{[1][2][3]} It primarily undergoes beta-minus (β^-) decay to Iodine-132 (^{132}I).^{[1][2][4]} The ground state of ^{132}Te has a spin and parity of 0^+ .^[2]

Property	Value	Unit
Half-life	3.204 (13)	days
Mass Excess	-85209.535 (11.392)	keV
Binding Energy	1109941.769 (11.393)	keV
Beta Decay Energy ($Q(\beta^-)$)	493.000 (4.000)	keV

Table 1: Key Nuclear Properties of ^{132}Te .[\[4\]](#)

Nuclear Energy Levels and Transitions

The excited states of ^{132}Te are populated through various nuclear reactions, including the beta decay of Antimony-132 (^{132}Sb) and two-neutron transfer reactions.[\[1\]](#)[\[5\]](#) Gamma-ray spectroscopy is a primary tool for elucidating the energy levels and the electromagnetic transitions between them.

Level Energy (keV)	Spin-Parity (J^π)	Half-life	$B(E2; J_i \rightarrow J_f)$ (W.u.)
973.9	2^+	145 ns	
1665.4	2^+		
1775.0	6^+		
1788.1	(2^+)		
2248.8	(2^+)		
2281.0	(3^-)		
2363.6	(2^+)		

Table 2: Selected Excited States and their Properties in ^{132}Te .[\[4\]](#)[\[6\]](#) (Note: This is a partial list. For a comprehensive and up-to-date compilation, the Evaluated Nuclear Structure Data File (ENSDF) is recommended.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#))

The $B(E2)$ value for the $4^+_{11} \rightarrow 2^+_{11}$ transition has been experimentally determined to be 9.3(10) W.u., providing insight into the collective nature of these states.[\[5\]](#)

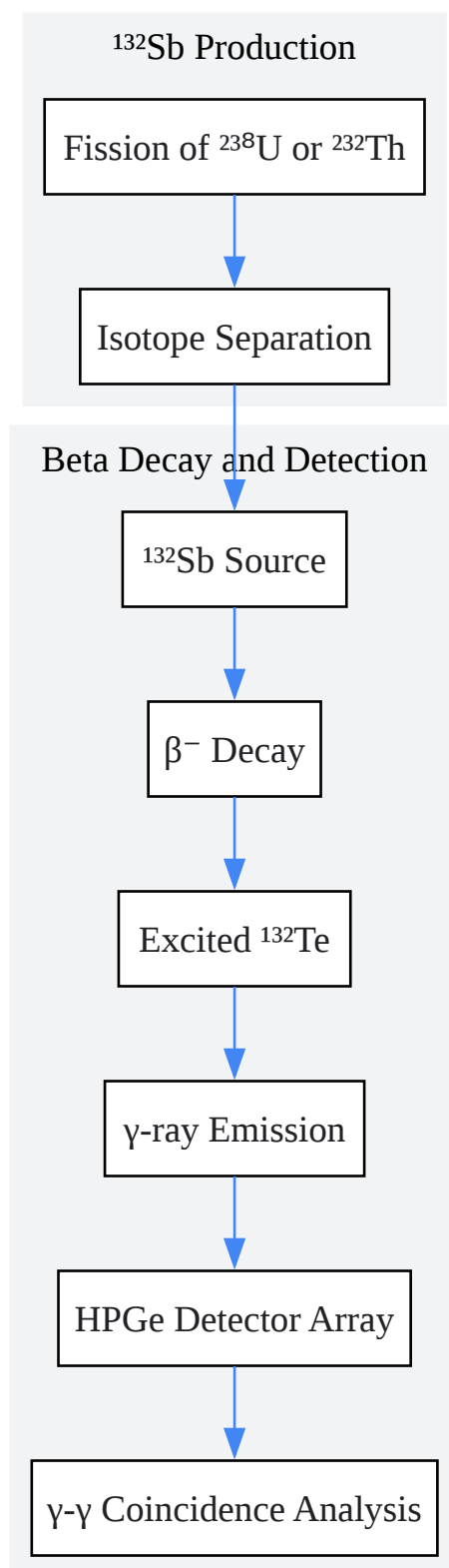
Experimental Methodologies

Our understanding of the ^{132}Te nuclear structure is built upon a foundation of sophisticated experimental techniques.

Gamma-Ray Spectroscopy following Beta Decay of ^{132}Sb

This method is crucial for populating and studying the low-lying excited states of ^{132}Te .

Experimental Workflow:



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Caption: Workflow for γ -ray spectroscopy of ^{132}Te from ^{132}Sb decay.

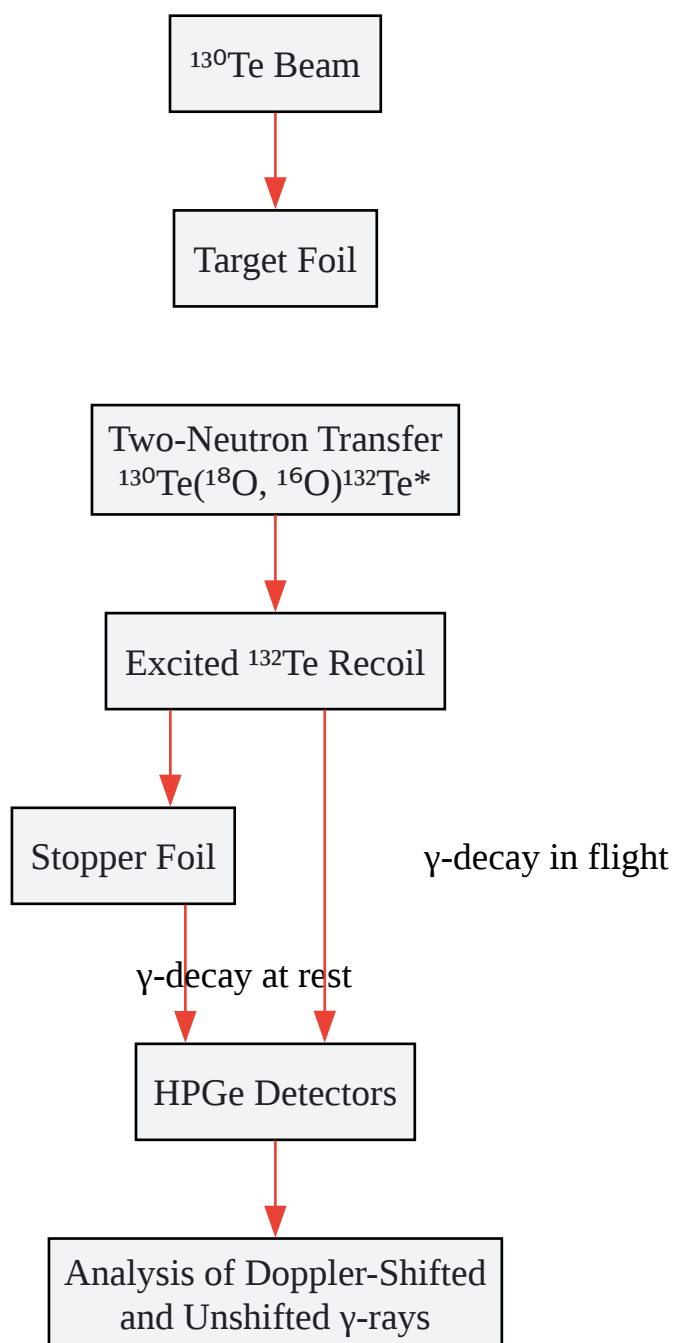
Protocol:

- **Production of ^{132}Sb :** A radioactive beam of ^{132}Sb is produced, often through the fission of a heavy target like Uranium-238 or Thorium-232 induced by a primary beam (e.g., protons or heavy ions).^{[12][13]} The fission fragments are then isotopically separated.
- **Beta Decay:** The separated ^{132}Sb source undergoes beta-minus decay, populating various excited states in the daughter nucleus, ^{132}Te .^{[1][6]}
- **Gamma-Ray Detection:** An array of High-Purity Germanium (HPGe) detectors is used to detect the gamma rays emitted from the de-excitation of the ^{132}Te nucleus.^[14]
- **Coincidence Measurement:** By analyzing the time correlations between the detected gamma rays (γ - γ coincidence), the cascade of transitions can be reconstructed, allowing for the establishment of the nuclear level scheme.^{[14][15]}

Recoil-Distance Doppler-Shift (RDDS) Method

This technique is employed to measure the lifetimes of excited nuclear states in the picosecond to nanosecond range.

Experimental Workflow:



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Caption: Schematic of the Recoil-Distance Doppler-Shift experiment.

Protocol:

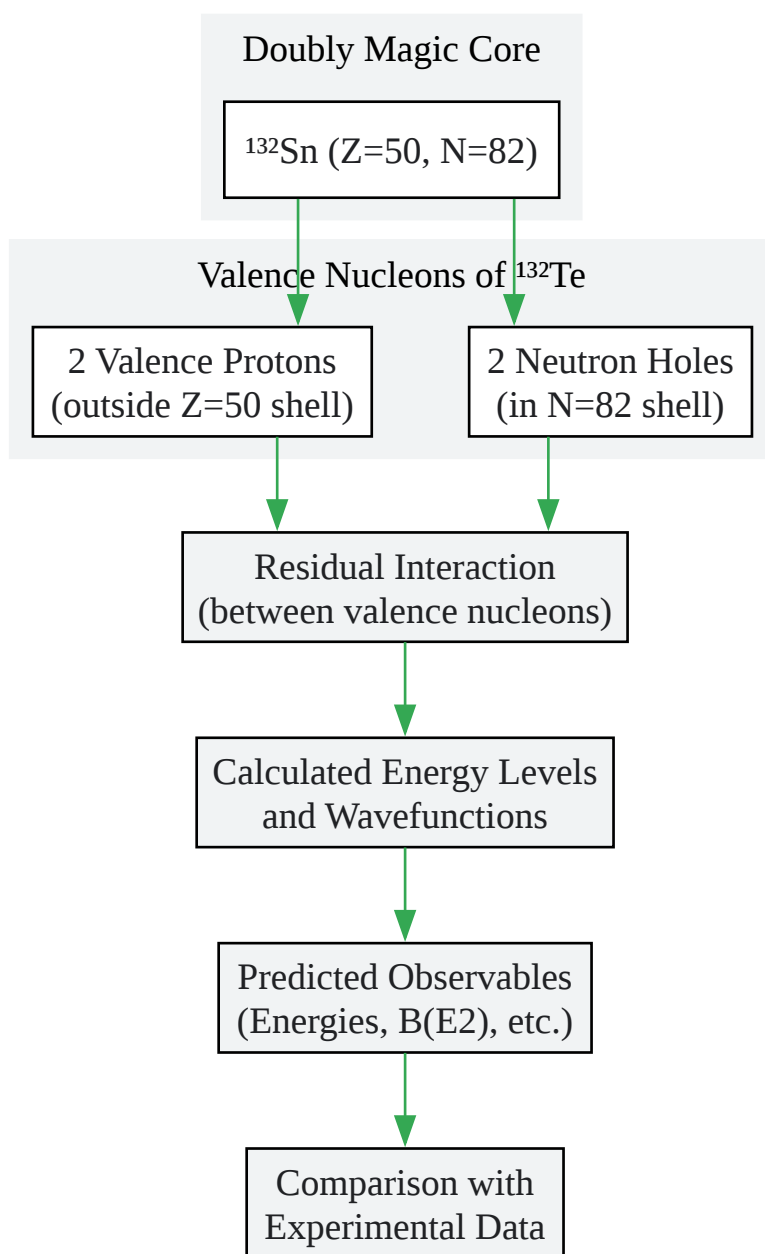
- Reaction: A beam of ^{130}Te is impinged on a target, inducing a two-neutron transfer reaction, such as $^{130}\text{Te}(^{18}\text{O}, ^{16}\text{O})^{132}\text{Te}^*$, to produce excited ^{132}Te nuclei.[5]

- Recoil: The excited ^{132}Te nuclei recoil from the target with a certain velocity.
- Plunger Device: A "plunger" apparatus consists of the target foil and a parallel stopper foil at a precisely controlled distance.
- Gamma Decay: The recoiling nuclei can de-excite by emitting gamma rays either while in flight between the foils or after being stopped in the stopper foil.
- Doppler Shift: Gamma rays emitted in flight are Doppler-shifted in energy, while those emitted at rest are not.
- Lifetime Determination: By measuring the relative intensities of the shifted and unshifted gamma-ray peaks as a function of the target-stopper distance, the lifetime of the excited state can be determined.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Theoretical Framework: The Nuclear Shell Model

The nuclear shell model provides a powerful theoretical framework for understanding the structure of ^{132}Te . This model describes the nucleus in terms of nucleons (protons and neutrons) occupying quantized energy levels, or "shells," analogous to the electron shells in atoms.

The structure of ^{132}Te , with two protons outside the $Z=50$ closed shell and two neutron holes relative to the $N=82$ closed shell, can be interpreted within this model by considering the interactions between these valence nucleons.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)



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Caption: Logical flow of the Nuclear Shell Model applied to ^{132}Te .

Shell model calculations for ^{132}Te involve defining a model space of single-particle orbitals for the valence nucleons and a residual interaction between them. By diagonalizing the Hamiltonian within this model space, the energy levels, wavefunctions, and consequently, other nuclear properties like transition probabilities, can be calculated.[25][26][27] These theoretical

predictions are then compared with experimental data to refine the model parameters and deepen our understanding of the nuclear forces at play.

Disclaimer: This document provides a summary of the current understanding of the nuclear structure of **Tellurium-132**. The field of nuclear physics is constantly evolving, and for the most recent and detailed data, it is recommended to consult the latest publications and evaluated nuclear data libraries.

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